

Fenticonazole nitrate purification recrystallization technique

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Compound Focus: Fenticonazole Nitrate

CAS No.: 73151-29-8

Cat. No.: S527918

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Solvent Systems and Key Parameters

The table below summarizes key quantitative data and suggested solvent systems for FTN recrystallization.

Parameter	Details/Specification	Source / Context
Molecular Weight	518.41 g/mol	[1] [2]
Melting Point	Not explicitly stated in search results	-
Solubility (DMSO)	≥ 100 mg/mL (192.90 mM) [1]; 104 mg/mL (200.61 mM) [2]	Useful for preparing a concentrated solution before adding anti-solvent.
Solubility (Ethanol)	2 mg/mL (3.85 mM) [2]	A good candidate for a recrystallization solvent.
Solubility (Water)	Insoluble [2]	Can be used as an anti-solvent in a solvent pair system.
Reported Recrystallization Solvent	Ethanol (volume(frac)tion 95%) [3]	Directly from a patent on FTN synthesis.

Parameter	Details/Specification	Source / Context
Suggested Solvent Pairs	Ethyl acetate/Hexane; Methanol/Dichloromethane; Water/Ethanol [4]	Common pairs in organic chemistry; require experimental validation for FTN.

Experimental Protocol for Recrystallization

Based on general recrystallization principles [4] and the specific use of ethanol for FTN [3], you can follow this detailed methodology.

Selecting and Testing a Solvent

Before proceeding, conduct a quick test to confirm ethanol is a suitable solvent.

- **Procedure:** Place **~50 mg of impure FTN** in a test tube. Add **0.5 mL of room-temperature ethanol** and swirl.
- **Observation A (Too Soluble):** If the solid dissolves completely at room temperature, ethanol is not a good solvent.
- **Observation B (Promising):** If it does not fully dissolve, heat the tube in a water bath until the solvent boils and add boiling ethanol dropwise until the solid just dissolves.
- **Criteria for a Good Solvent:** The compound should have **high solubility when hot** and **low solubility when cold**. Ethanol is indicated as a good solvent for FTN [3].

Dissolving the Impure FTN

- **Equipment:** Use an **Erlenmeyer flask** (e.g., 50-125 mL) rather than a beaker to slow solvent evaporation.
- **Heating:** Place the solvent (**95% ethanol** [3]) in a separate flask with boiling chips or a stir bar. Heat to boiling on a hotplate.
- **Dissolution:** Add a small portion of hot solvent to the flask containing the impure FTN. Swirl and keep it on the hotplate. Continue adding hot solvent in small portions until **all the solid just dissolves**. Avoid adding excess solvent.

Hot Filtration (Optional)

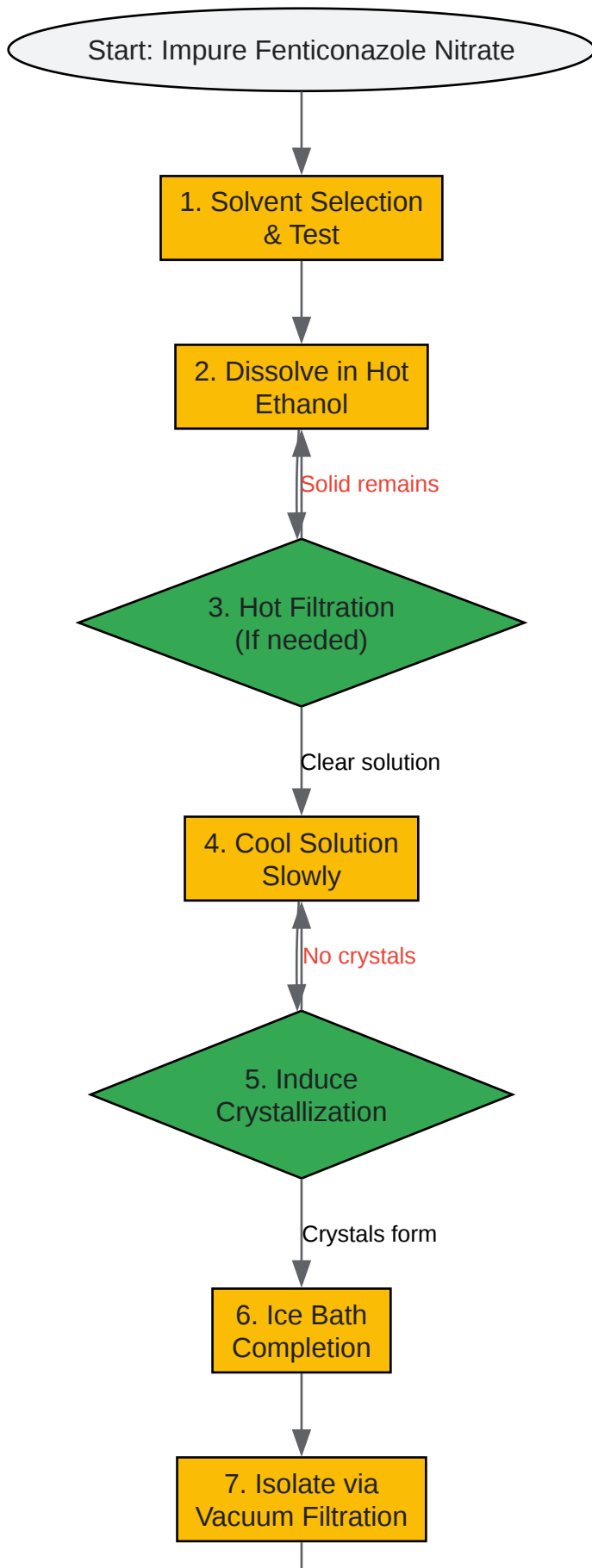
- **Purpose:** To remove insoluble, non-purity debris.
- **Procedure:** If an undissolved solid remains after adding a reasonable amount of hot solvent, perform a hot filtration. Use a fluted filter paper in a stemless funnel and a 10-20% excess of hot solvent to account for evaporation and crystallization in the funnel.

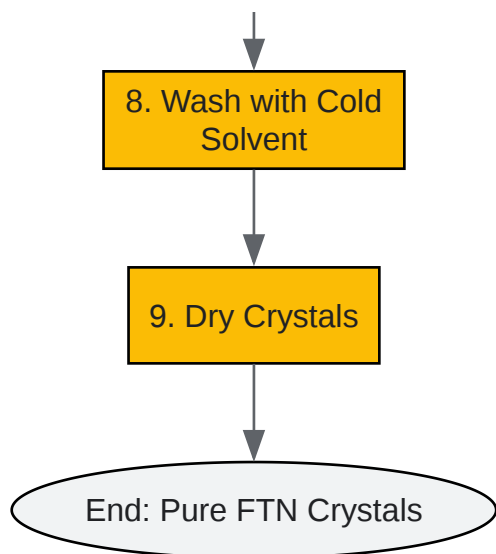
Crystallization

- **Cooling:** Set the flask on an insulated surface (like a paper towel on the benchtop) and cover it lightly. Let it cool **undisturbed** to room temperature.
- **Inducing Crystallization:** If no crystals form, you can:
 - **Scratch** the inside of the flask with a glass rod.
 - **Add a tiny "seed" crystal** of pure FTN.
- **Ice Bath:** Once crystals form at room temperature, place the flask in an ice bath for **30-60 minutes** to maximize yield.

Isolating and Drying the Crystals

- **Vacuum Filtration:** Use a Büchner or Hirsch funnel. Wet the filter paper with a small amount of **fresh, cold ethanol**.
- **Washing:** Transfer the crystals to the funnel. Rinse them with a small amount of **cold ethanol** to dissolve any surface impurities.
- **Drying:** Draw air through the crystals for several minutes. For final drying, leave them in a desiccator or in a vacuum oven.





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Troubleshooting Common Issues

- **No Crystals Forming:** The solution may be **undersaturated**. Reheat and evaporate some solvent, then cool again. Re-attempt to seed the solution.
- **Oil Formation Instead of Crystals:** The compound may be cooling too quickly. Re-melt the oil and allow it to cool **more slowly**. Ensure the solvent's boiling point is below the compound's melting point [4].
- **Low Recovery Yield:** The solution is likely **too dilute**. Concentrate the mother liquor and perform a second crop of crystallization. Note that some loss is inherent to the process [4].
- **Crystals Appear Impure:** The cooling or crystallization may have been too fast, trapping impurities. Dissolve the crystals and repeat the recrystallization process, ensuring **slow cooling**.

Important Considerations for Professionals

- **Purity of Starting Material:** The recrystallization technique works best when removing small amounts of impurities. Pre-purify crude FTN using methods like column chromatography if it is highly impure [3] [4].
- **Solvent Pair Systems:** If a single solvent like ethanol does not yield good results, consider a solvent pair. The first solvent (e.g., DMSO) should dissolve FTN readily, while the second (e.g., water) must be miscible with the first but have low solubility for FTN [4] [2].
- **Compound Stability:** Be aware that FTN is the nitrate salt of a free base. The patent mentions converting the nitrate salt back to its free base (fenticonazole) for column chromatography before regenerating the nitrate salt, indicating a potential sensitivity in the salt-forming step [3].

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